

An In-depth Technical Guide to TAN 420C: Structure and Chemical Properties

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Compound of Interest

Compound Name: **TAN 420C**

Cat. No.: **B12373674**

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Abstract

TAN 420C, also known as Dihydroherbimycin C, is a member of the ansamycin family of antibiotics isolated from the bacterium *Streptomyces hygroscopicus*. As a minor analogue of the well-studied herbimycin complex, **TAN 420C** has garnered interest for its significant biological activities, particularly its potent antitumor properties. This technical guide provides a comprehensive overview of the chemical structure and properties of **TAN 420C**, including detailed experimental methodologies for its isolation and biological evaluation. Furthermore, it elucidates the proposed mechanism of action through key signaling pathways, offering valuable insights for researchers in oncology and drug discovery.

Chemical Structure and Properties

TAN 420C is a macrocyclic lactam characterized by a benzenoid ansa bridge. Its chemical identity has been established through various spectroscopic and analytical techniques.

Table 1: Chemical and Physical Properties of **TAN 420C**

| Property | Value |
|-------------------|---|
| Systematic Name | (4E,6E,8S,9S,10E,12S,13R,14S,16S,17R)-12,1-5,13-trihydroxy-8,14,17-trimethoxy-4,10,12,16-tetramethyl-3-oxo-2-aza-1(1,3)-benzenacycloheptadecaphane-4,6,10-trien-9-yl carbamate ^[1] |
| Synonyms | Dihydroherbimycin C, Antibiotic TAN 420C ^[1] |
| CAS Number | 91700-91-3 ^[1] |
| Molecular Formula | C ₂₉ H ₄₂ N ₂ O ₉ ^[1] |
| Molecular Weight | 562.66 g/mol ^[1] |
| Appearance | Not explicitly stated in search results |
| Solubility | Not explicitly stated in search results |
| Purity | Typically >95% for research-grade material |

Biological Activity

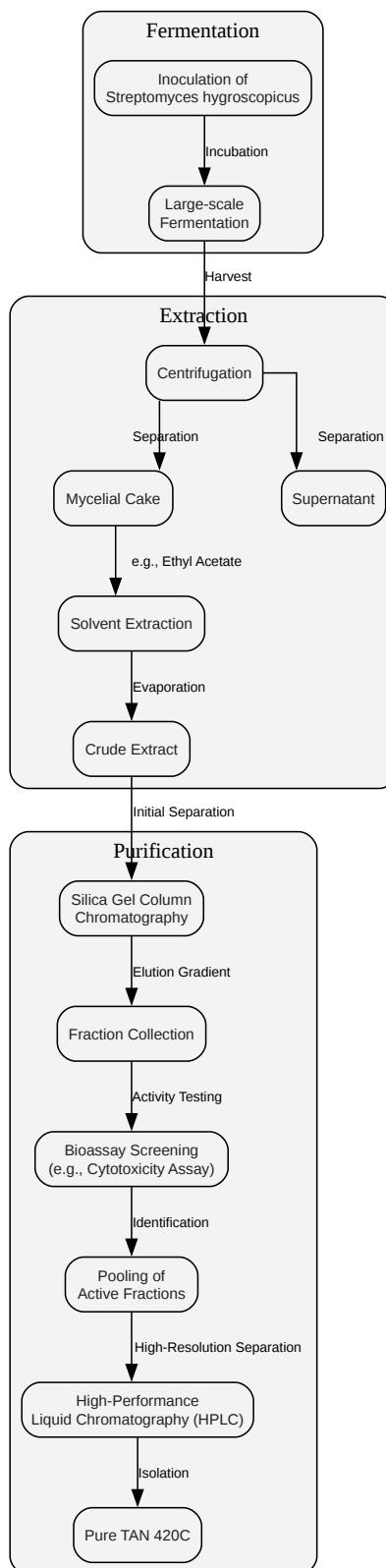
TAN 420C exhibits potent cytotoxic activity against various cancer cell lines. Notably, it has demonstrated strong efficacy against lymphocytic leukemia. Its biological activity is attributed to its interaction with key cellular components involved in tumor progression and survival. Like other members of the ansamycin family, such as herbimycin A, **TAN 420C** is believed to exert its antitumor effects through the inhibition of critical signaling pathways.

Experimental Protocols

Isolation and Purification of TAN 420C from *Streptomyces hygroscopicus*

The isolation of **TAN 420C** involves fermentation of *Streptomyces hygroscopicus*, followed by extraction and chromatographic purification of the active compound.

Experimental Workflow for Isolation and Purification

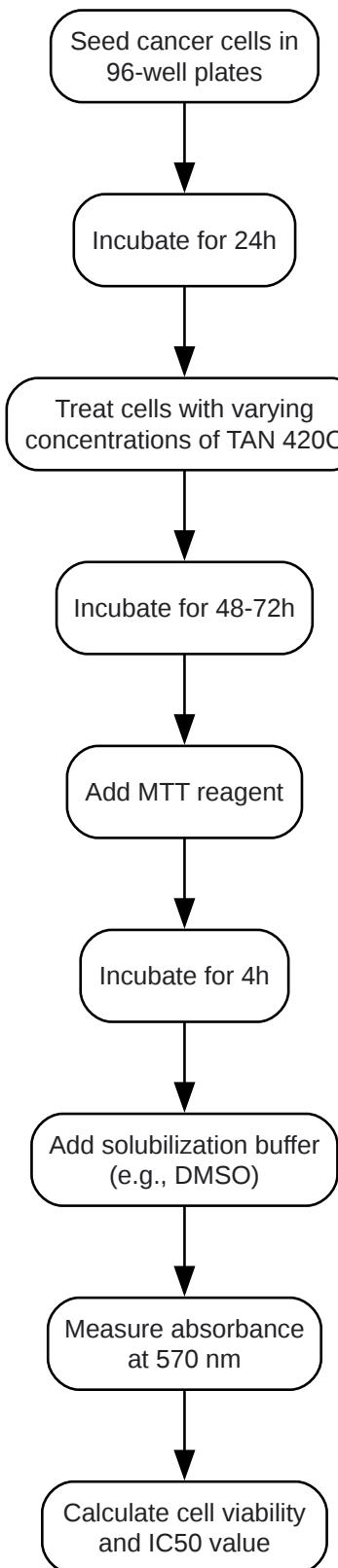
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Caption: Workflow for the isolation and purification of **TAN 420C**.

Cytotoxicity Assay

The cytotoxic effects of **TAN 420C** on cancer cells can be quantified using various in vitro assays, such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Experimental Workflow for MTT Assay



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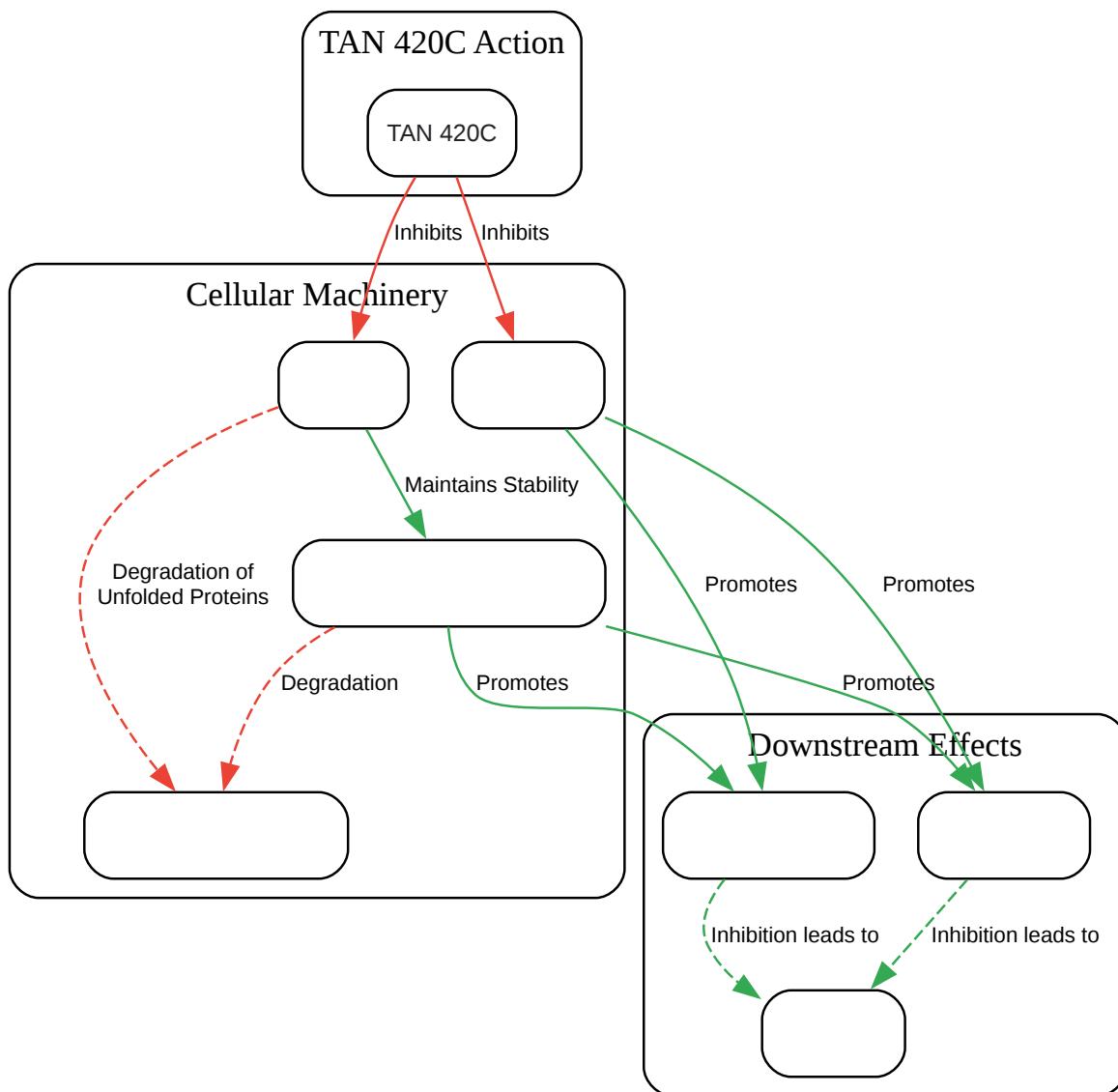
Caption: Workflow for determining the cytotoxicity of **TAN 420C** using an MTT assay.

Mechanism of Action and Signaling Pathways

The antitumor activity of **TAN 420C** is believed to be mediated through the inhibition of the Heat Shock Protein 90 (Hsp90) and Src family tyrosine kinases. Hsp90 is a molecular chaperone responsible for the stability and function of numerous client proteins, many of which are oncoproteins critical for tumor cell growth and survival. Src kinases are non-receptor tyrosine kinases that play a pivotal role in cell proliferation, differentiation, and survival.

By inhibiting Hsp90, **TAN 420C** disrupts the proper folding and function of these client proteins, leading to their degradation via the ubiquitin-proteasome pathway. This, in turn, inhibits downstream signaling cascades that promote cancer cell proliferation and survival, ultimately inducing apoptosis.

Proposed Signaling Pathway of **TAN 420C**



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Caption: Proposed mechanism of action of **TAN 420C** via inhibition of Hsp90 and Src kinase.

Conclusion

TAN 420C is a promising antitumor agent with a mechanism of action that targets key regulators of cancer cell proliferation and survival. The information provided in this technical guide, including its chemical properties, isolation procedures, and proposed signaling pathways, serves as a valuable resource for researchers and scientists in the field of oncology.

and drug development. Further investigation into the specific molecular interactions and in vivo efficacy of **TAN 420C** is warranted to fully elucidate its therapeutic potential.

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References

- 1. Effect of herbimycin A on tyrosine kinase receptors and platelet derived growth factor (PDGF)-induced signal transduction - PubMed [pubmed.ncbi.nlm.nih.gov]
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